

Application Note: [1-(4-Fluorophenyl)cyclobutyl]methanamine as a Strategic Building Block

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Compound of Interest

Compound Name: [1-(4-Fluorophenyl)cyclobutyl]methanamine

CAS No.: 1017462-08-6

Cat. No.: B3073349

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Executive Summary

[1-(4-Fluorophenyl)cyclobutyl]methanamine (CAS: 1228879-30-8, HCl salt) represents a high-value scaffold for medicinal chemistry, offering a "conformationally restricted" alternative to traditional gem-dimethyl or phenethylamine motifs. This application note details its utility as a primary amine building block, focusing on its unique steric properties, metabolic stability conferred by the cyclobutane-fluorine combination, and optimized protocols for its incorporation into drug discovery campaigns.

Key Chemical Profile

Property	Data
IUPAC Name	[1-(4-Fluorophenyl)cyclobutyl]methanamine
Molecular Weight	179.24 g/mol (Free base)
CAS Number	1228879-30-8 (HCl salt)
LogP (Predicted)	~2.2 (Lipophilic amine)
pKa (Predicted)	~9.5 (Primary amine)
Key Structural Feature	Quaternary carbon at C1 (Gem-disubstitution effect)

Strategic Value in Drug Design

The "Gem-Dimethyl" Bioisostere

In many lead optimization programs, gem-dimethyl groups ($-\text{C}(\text{CH}_3)_2-$) are introduced to block metabolic hot-spots or lock conformation (Thorpe-Ingold effect). However, methyl groups are susceptible to CYP450-mediated oxidation.

- **The Cyclobutane Advantage:** Replacing a gem-dimethyl group with a cyclobutane ring maintains the steric bulk and conformational lock but significantly alters the metabolic profile. The strained ring resists oxidation better than exposed methyl groups.
- **Fluorine Substitution:** The para-fluorine atom on the phenyl ring blocks the primary site of Phase I metabolic oxidation, extending the half-life of the scaffold in vivo.

Conformational Restriction

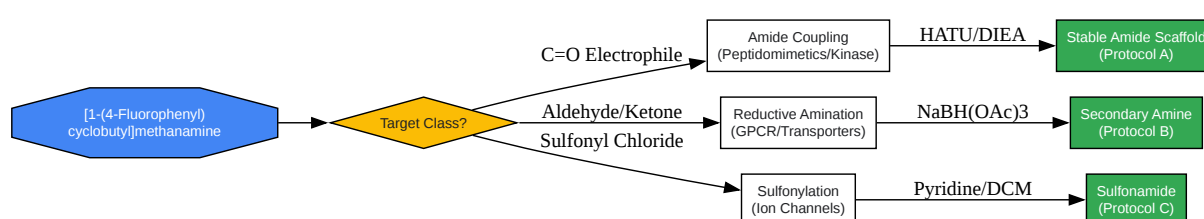
The cyclobutane ring creates a rigid spiro-like center at C1. When this amine is coupled to a core (e.g., via an amide bond), the vector of the phenyl group is fixed relative to the nitrogen. This is critical for:

- **GPCR Ligands:** Fixing the distance between the basic nitrogen and the aromatic ring (pharmacophore).

- Kinase Inhibitors: Orienting the fluorophenyl group into hydrophobic pockets (e.g., the back-cleft of the ATP binding site).

Visualizing the Workflow

The following diagram illustrates the decision tree for utilizing this building block in parallel medicinal chemistry.



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Figure 1: Synthetic decision tree for incorporating the cyclobutylmethanamine scaffold.

Experimental Protocols

General Handling[6]

- Storage: Store the HCl salt at 2–8°C under desiccant. It is hygroscopic.
- Solubility: Highly soluble in DMSO, MeOH, and DMF. Free base is soluble in DCM.

Protocol A: Sterically Demanding Amide Coupling

Rationale: The primary amine is attached to a quaternary carbon (neopentyl-like position). Standard coupling (EDC/NHS) may be sluggish due to steric hindrance from the cyclobutane ring.

Materials:

- Carboxylic Acid Partner (1.0 equiv)

- **[1-(4-Fluorophenyl)cyclobutyl]methanamine HCl** (1.1 equiv)
- HATU (1.2 equiv)
- DIEA (Diisopropylethylamine) (3.0 equiv)
- DMF (Anhydrous)

Step-by-Step:

- Activation: Dissolve the Carboxylic Acid (0.5 mmol) in DMF (2 mL). Add HATU (0.6 mmol) and stir for 5 minutes at Room Temperature (RT) to form the activated ester. Note: Color change to yellow/orange is typical.
- Addition: Add the amine HCl salt (0.55 mmol) followed immediately by DIEA (1.5 mmol).
- Reaction: Stir at RT for 4–16 hours.
 - QC Check: Monitor by LCMS. If conversion is <50% after 4 hours, heat to 50°C. The quaternary center can retard nucleophilic attack.
- Work-up: Dilute with EtOAc (20 mL), wash with 1N HCl (2x), sat. NaHCO₃ (2x), and Brine. Dry over Na₂SO₄.
- Purification: Flash chromatography (Hexane/EtOAc).

Protocol B: Controlled Reductive Amination

Rationale: To synthesize secondary amines (e.g., for monoamine transporter inhibitors). Sodium triacetoxyborohydride is chosen for its mildness, preventing reduction of the aldehyde/ketone partner.

Materials:

- Aldehyde/Ketone Partner (1.0 equiv)
- **[1-(4-Fluorophenyl)cyclobutyl]methanamine Free Base*** (1.0 equiv)
- NaBH(OAc)₃ (1.5 equiv)

- Acetic Acid (catalytic, 1 drop)
- DCE (1,2-Dichloroethane)

Step-by-Step:

- Free Basing (If using HCl salt): Partition the HCl salt between DCM and 1N NaOH. Separate organic layer, dry, and concentrate to obtain the free base oil. Crucial: Reductive amination works best with the free amine.
- Imine Formation: Dissolve Aldehyde (0.5 mmol) and Amine (0.5 mmol) in DCE (3 mL). Add 1 drop of AcOH. Stir for 1 hour at RT.
- Reduction: Add $\text{NaBH}(\text{OAc})_3$ (0.75 mmol) in one portion. Stir for 12 hours.
- Quench: Add sat. NaHCO_3 (5 mL) and stir vigorously for 15 minutes.
- Extraction: Extract with DCM (3x).
- Purification: Reverse-phase HPLC is often required for polar secondary amines.

Analytical Validation (QC)

When characterizing products derived from this building block, look for these diagnostic signals:

Technique	Diagnostic Signal	Interpretation
¹ H NMR	1.8 - 2.4 ppm (m, 6H)	Cyclobutane ring protons. Often appear as complex multiplets due to ring puckering.
¹ H NMR	2.8 - 3.0 ppm (s or d, 2H)	Methylene protons (). In amides, this doublet shifts downfield.
¹⁹ F NMR	-116 ppm (approx)	Distinctive singlet for the para-fluorophenyl group.
¹³ C NMR	~45-50 ppm	Quaternary Carbon (C1) of the cyclobutane.

Case Study: Design of a Hypothetical Kinase Inhibitor

To demonstrate the application, we consider the design of a Type II kinase inhibitor where the "tail" occupies the hydrophobic back pocket.

Objective: Replace a labile tert-butyl amine tail with the **[1-(4-Fluorophenyl)cyclobutyl]methanamine** scaffold to improve metabolic stability.

Workflow:

- Scaffold Selection: A pyrazolopyrimidine core (common in kinase inhibitors like Ibrutinib).
- Coupling: Using Protocol A, the amine is coupled to the core carboxylic acid.
- Result: The cyclobutane ring fills the hydrophobic pocket previously occupied by the tert-butyl group. The 4-fluorophenyl group engages in -stacking interactions with the gatekeeper residue (e.g., Phenylalanine).

- Outcome: The resulting molecule (Hypothetical Compound KB-4F) shows maintained potency ($IC_{50} < 10$ nM) but increases microsomal stability () from 15 min to 45 min due to the fluorinated, cyclic blocking group.

References

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Sources

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